

A Comprehensive Technical Guide to the Physical Properties of **cis-11-Eicosenoic Acid**

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Compound of Interest

Compound Name: *11-Eicosenoic Acid*

Cat. No.: *B163418*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cis-11-Eicosenoic acid, also known as gondoic acid, is a monounsaturated omega-9 fatty acid.^{[1][2][3]} As a member of the long-chain fatty acid family, it possesses an aliphatic tail of 20 carbons with a single cis-double bond originating at the 11th carbon from the carboxyl group.^[1] ^[4] This fatty acid is a natural constituent of various plant oils, notably jojoba oil, and is also found in certain nuts.^[2] Understanding the physical properties of **cis-11-eicosenoic acid** is crucial for its application in various research and development sectors, including its use as a reference standard in fatty acid analysis and for studying the characteristics of phospholipid membranes.^[2] This technical guide provides a detailed overview of its core physical properties, the experimental methodologies for their determination, and relevant biochemical pathways and analytical workflows.

Core Physical and Chemical Properties

The physical characteristics of **cis-11-eicosenoic acid** are fundamental to its behavior in chemical and biological systems. These properties are summarized in the tables below.

General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₂₀ H ₃₈ O ₂	[4][5]
Molecular Weight	310.51 g/mol	[4][6]
Appearance	White to Off-White Solid / Light yellow paste	[7][8]
Form	Solid at room temperature, liquid above melting point	[2][6]
Melting Point	23-24 °C	[2][6][7]
Boiling Point	419.84 °C (estimate) to 426.30 °C (estimate)	[1][2][7]
Density	0.883 g/mL at 25 °C	[2][6][8]
Refractive Index	n _{20/D} 1.4606	[2][6][8]
Flash Point	>230 °F (>110 °C)	[2][3][7]

Solubility and Partitioning

Property	Value	Source(s)
Water Solubility	0.00096 mg/L at 25 °C (estimated)	[1][2]
Solubility in other solvents	Chloroform (Slightly), DMSO (Slightly), Ethanol (10 mg/ml)	[7][9]
LogP (Octanol-Water Partition Coefficient)	8.760 (estimated)	[1][2]
pKa	4.78 ± 0.10 (Predicted)	[2][7]

Experimental Protocols

The accurate determination of the physical properties of **cis-11-eicosenoic acid** relies on standardized experimental protocols. The following sections detail generalized methodologies applicable to long-chain unsaturated fatty acids.

Determination of Melting Point

The melting point of fatty acids is typically determined using the capillary method.[\[10\]](#)

- Sample Preparation: A small amount of the solid **cis-11-eicosenoic acid** is introduced into a thin-walled capillary tube, which is then sealed at one end. The sample is compacted at the bottom of the tube.
- Apparatus: A melting point apparatus, which consists of a heated block or oil bath with a controlled heating rate and a means of observing the sample, is used.
- Procedure: The capillary tube is placed in the heating block, and the temperature is gradually increased. The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range. For fats and fatty acids, which may soften gradually, the temperature at which the column of the substance commences to rise in the capillary tube is often noted.[\[10\]](#) A slow heating rate (e.g., 0.5-2°C per minute) is crucial for an accurate measurement.[\[10\]](#)

Determination of Boiling Point

Due to the high boiling point of long-chain fatty acids, direct measurement at atmospheric pressure can lead to decomposition. Therefore, boiling points are often estimated or determined under reduced pressure. Gas chromatography can also be used to estimate boiling points.

- Thermogravimetric Analysis (TGA): This method can be used for the rapid measurement of normal boiling points of fatty acid esters and triacylglycerols, which can be correlated to the fatty acids themselves.[\[11\]](#) The sample's weight loss as a function of increasing temperature is measured, and the onset of boiling is determined from the resulting curve.
- Gas Chromatography (GC): The boiling range distribution of fatty acid methyl esters (FAMEs) can be determined by GC.[\[12\]](#) The retention times of the FAMEs are correlated with the boiling points of known standards.

Determination of Density

The density of liquid fatty acids can be determined using a pycnometer or a hydrometer.[\[13\]](#)

- Sample Preparation: If the fatty acid is solid at the desired temperature, it is first melted and brought to the measurement temperature.
- Pycnometer Method:
 - The empty pycnometer is weighed.
 - It is then filled with the liquid fatty acid, ensuring no air bubbles are present, and weighed again.
 - The volume of the pycnometer is known or can be determined using a liquid of known density (e.g., water).
 - The density is calculated by dividing the mass of the fatty acid by the volume of the pycnometer.
- Hydrometer Method: A hydrometer is placed in the liquid fatty acid, and the density is read directly from the calibrated scale at the point where the liquid surface meets the hydrometer stem.[\[13\]](#)

Determination of Refractive Index

The refractive index is a measure of how light bends as it passes through a substance and is a characteristic property. An Abbe refractometer is commonly used for this measurement.[\[14\]](#)[\[15\]](#)

- Sample Preparation: The fatty acid sample is melted if necessary and a few drops are placed on the prism of the refractometer.
- Procedure: The prisms are closed, and the instrument is allowed to equilibrate to the desired temperature (e.g., 20°C). Light is passed through the sample, and the refractometer is adjusted until the dividing line between the light and dark fields is sharp and centered. The refractive index is then read from the scale.

Determination of Solubility

Solubility is determined by adding a known amount of the solute (**cis-11-eicosenoic acid**) to a known volume of the solvent and observing the point at which no more solute dissolves.

- Procedure for Water Solubility: Due to its very low water solubility, this is often an estimated value derived from its chemical structure. Experimental determination can involve techniques like turbidimetry to observe the formation of a separate phase.
- Procedure for Organic Solvents: A measured amount of the fatty acid is added incrementally to a test tube containing the organic solvent (e.g., chloroform, ethanol) and shaken vigorously after each addition until the solution is saturated.

Determination of pKa

The pKa, a measure of the acidity of the carboxyl group, is typically determined by potentiometric titration.

- Sample Preparation: A known concentration of **cis-11-eicosenoic acid** is dissolved in a suitable solvent mixture (e.g., water/alcohol).
- Titration: The solution is titrated with a standardized solution of a strong base (e.g., NaOH). The pH of the solution is monitored using a calibrated pH meter after each addition of the base.
- Data Analysis: A titration curve is constructed by plotting the pH versus the volume of base added. The pKa is the pH at the half-equivalence point, where half of the acid has been neutralized.

Visualizations

Omega-9 Fatty Acid Metabolic Pathway

Cis-11-eicosenoic acid is part of the omega-9 fatty acid metabolic pathway. This pathway involves a series of elongation and desaturation reactions.

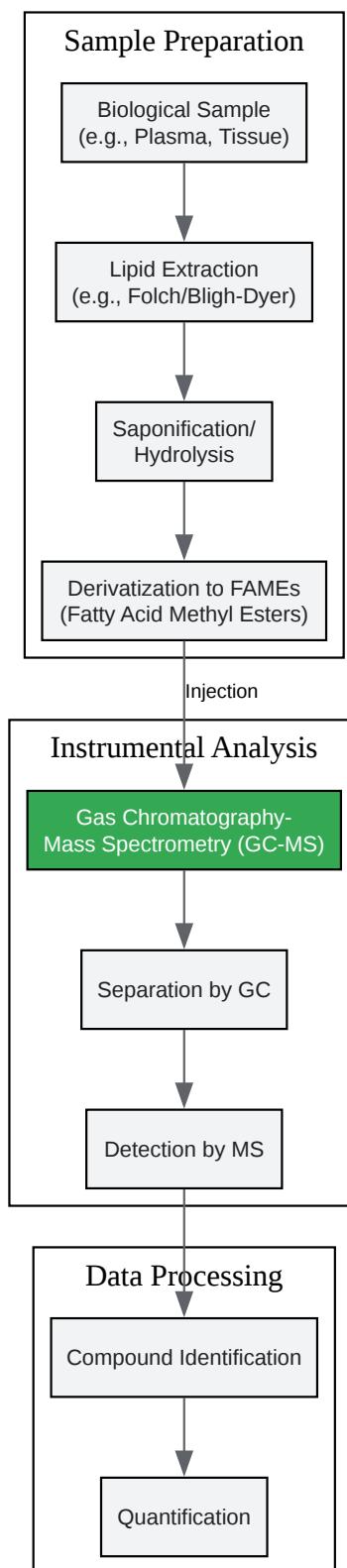


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Omega-9 Fatty Acid Synthesis Pathway

General Workflow for Fatty Acid Analysis by GC-MS

The analysis of fatty acids from a biological sample typically involves several key steps, from extraction to instrumental analysis.



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Fatty Acid Analysis Workflow via GC-MS

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